

comparing the low-temperature performance of various adipate plasticizers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Adipate**

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A Comprehensive Comparison of **Adipate** Plasticizers for Low-Temperature Performance

For researchers, scientists, and drug development professionals, the selection of appropriate plasticizers is critical in ensuring the integrity and performance of polymer-based materials, especially in applications requiring flexibility at low temperatures. **Adipate** plasticizers are a class of compounds renowned for their ability to impart excellent cold-resistance to polymers like polyvinyl chloride (PVC). This guide provides an objective comparison of the low-temperature performance of common **adipate** plasticizers, supported by available experimental data and detailed testing methodologies.

Mechanism of Low-Temperature Plasticization

Plasticizers are additives that, when incorporated into a polymer matrix, increase its flexibility and reduce its brittleness. They achieve this by embedding themselves between the polymer chains, thereby increasing the intermolecular spacing or "free volume". This separation of polymer chains reduces the intermolecular forces, allowing for greater chain mobility at lower temperatures. The effectiveness of a plasticizer at low temperatures is largely dependent on its molecular structure. **Adipate** plasticizers, being esters of adipic acid, possess linear aliphatic chains that are highly effective at disrupting the polymer's semi-crystalline structure, which is responsible for stiffness at low temperatures. This disruption leads to a significant depression of the glass transition temperature (T_g), the temperature at which a polymer transitions from a rigid, glassy state to a more flexible, rubbery state.[\[1\]](#)[\[2\]](#)

Key Adipate Plasticizers and Their Characteristics

The most commonly utilized **adipate** plasticizers for low-temperature applications include:

- **Diethyl Adipate** (DOA) / Di(2-ethylhexyl) **adipate** (DEHA): Often considered the industry standard for low-temperature applications due to its excellent cost-performance balance.[1]
- **Diisononyl Adipate** (DINA): Valued for its lower volatility compared to DOA, which is beneficial for applications requiring greater permanence.[1]
- **Diisodecyl Adipate** (DIDA): Offers even lower volatility and better resistance to extraction than DOA and DINA, making it suitable for more demanding applications.

Comparative Performance Data

The following table summarizes key performance indicators for these **adipate** plasticizers. It is important to note that the data has been compiled from various sources, and direct comparison may be limited due to potential variations in experimental conditions (e.g., plasticizer concentration, PVC resin type).

Performance Metric	Dioctyl Adipate (DOA)	Diisobutyl Adipate (DINA)	Diisobutyl Adipate (DIDA)	Test Method
Low-Temperature Flexibility				
Brittleness Temperature (°C)	Data not available in a comparable format	Data not available in a comparable format	Data not available in a comparable format	ASTM D746
Torsional Stiffness (Clash-Berg) T_f (°C)	Data not available in a comparable format	Data not available in a comparable format	-44	ASTM D1043
Physical Properties (Neat Plasticizer)				
Freezing/Pour Point (°C)	-67	-68	< -54	Various
Viscosity @ 20°C (cP)	~13-16	~20-25	~23-27	Various
Permanence				
Volatility	Higher	Lower than DOA	Lower than DINA	ASTM D1203

Note on Data: While specific comparative data for Brittleness Temperature and Torsional Stiffness in a standardized PVC formulation was not available in the searched literature, the general trend indicates that all three **adipates** provide excellent low-temperature flexibility. The choice among them often involves a trade-off between low-temperature performance and properties like volatility and extraction resistance, which generally improve with increasing alcohol chain length (DOA < DINA < DIDA).

Experimental Protocols

Accurate comparison of plasticizer performance relies on standardized testing methodologies. Below are detailed protocols for key experiments used to evaluate low-temperature performance.

ASTM D746: Standard Test Method for Brittleness Temperature of Plastics and Elastomers by Impact

This test determines the temperature at which a plastic material fractures or cracks under specified impact conditions.

Methodology:

- Specimen Preparation: Test specimens of a standard dimension are prepared from the plasticized polymer sheet.
- Conditioning: The specimens are conditioned at a standard temperature and humidity prior to testing.
- Apparatus: A specialized impact tester equipped with a temperature-controlled bath is used.
- Procedure: a. The specimens are clamped into a holder and immersed in a heat-transfer medium within the bath, which is cooled to a predetermined temperature. b. After thermal equilibrium is reached, a striker impacts each specimen at a specified velocity. c. The specimens are then examined for any signs of failure, such as cracks or complete fracture.
- Data Analysis: The test is repeated at progressively lower temperatures. The brittleness temperature is defined as the temperature at which 50% of the specimens fail.

ASTM D1043: Standard Test Method for Stiffness Properties of Plastics as a Function of Temperature by Means of a Torsion Test (Clash-Berg Test)

This method measures the torsional stiffness of a plastic material as a function of temperature.

Methodology:

- Specimen Preparation: A rectangular test specimen of defined dimensions is cut from the plasticized polymer.
- Apparatus: A torsional stiffness apparatus with a temperature-controlled chamber is employed.
- Procedure: a. The specimen is mounted in the apparatus, and the chamber is cooled to the lowest desired test temperature. b. The temperature is gradually increased in controlled increments. c. At each temperature increment, a specified torque is applied to the specimen, and the resulting angle of twist is measured after a set time.
- Data Analysis: The apparent modulus of rigidity is calculated for each temperature. The temperature at which the modulus of rigidity reaches a specific value (e.g., 310 MPa or 45,000 psi), often denoted as the torsional flex temperature (T_f), is a key indicator of low-temperature flexibility.

ASTM D3418: Standard Test Method for Transition Temperatures and Enthalpies of Fusion and Crystallization of Polymers by Differential Scanning Calorimetry (DSC)

This method is used to determine the glass transition temperature (T_g) of a polymer.

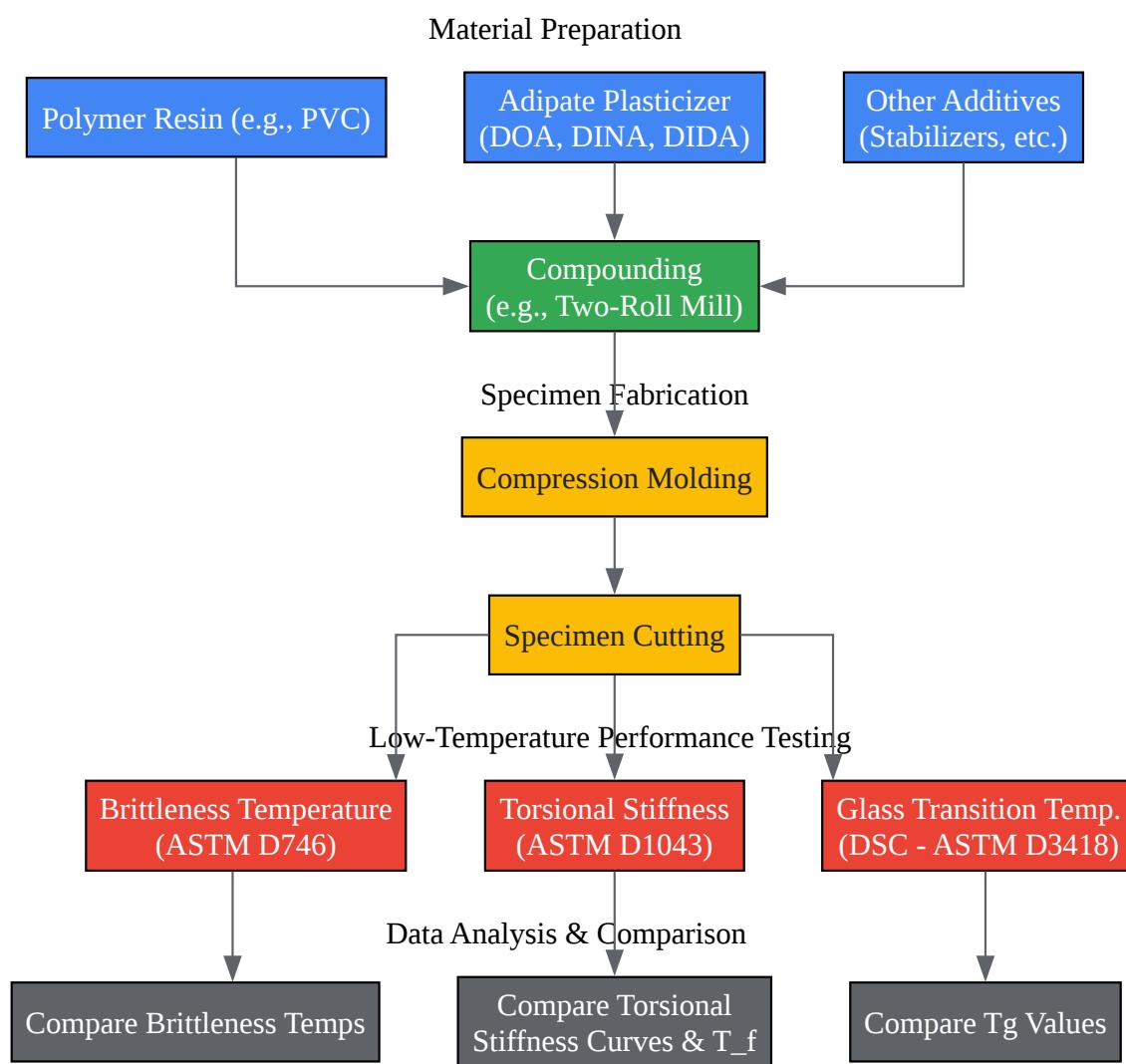
Methodology:

- Specimen Preparation: A small, precisely weighed sample of the plasticized polymer is encapsulated in an aluminum pan.
- Apparatus: A Differential Scanning Calorimeter (DSC) is used.
- Procedure: a. The sample is subjected to a controlled temperature program, typically involving a heating and cooling cycle, in an inert atmosphere. b. The DSC measures the difference in heat flow between the sample and an empty reference pan.
- Data Analysis: The glass transition is observed as a step-like change in the heat flow curve. The T_g is determined from this transition. A lower T_g indicates better low-temperature

performance.[3]

Experimental Workflow Visualization

The following diagram illustrates the typical workflow for evaluating the low-temperature performance of **adipate** plasticizers in a polymer formulation.



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Caption: Workflow for evaluating low-temperature performance of **adipate** plasticizers.

Conclusion

Adipate plasticizers are highly effective at enhancing the low-temperature performance of polymers. The choice between common **adipates** like DOA, DINA, and DIDA often depends on the specific requirements of the application, balancing low-temperature flexibility with the need for permanence and resistance to migration and extraction. While a comprehensive, directly comparative dataset under identical conditions is not readily available in the public domain, the established trends and the detailed experimental protocols provided in this guide offer a solid foundation for researchers and professionals to make informed decisions in their material selection and development processes. For critical applications, it is recommended to conduct side-by-side testing of these plasticizers in the specific polymer formulation of interest.

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- To cite this document: BenchChem. [comparing the low-temperature performance of various adipate plasticizers]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1204190#comparing-the-low-temperature-performance-of-various-adipate-plasticizers>

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